

4-hydroxy-5-methyl-2-methylene-3(2H)-furanone

HMMF furaneol intermediate

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Compound Focus: Furaneol

CAS No.: 3658-77-3

Cat. No.: S583664

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Clarification of Terminology and Core Compound

It is important to clarify the nomenclature found in the search results, as it directly impacts the topic of your query.

- **HMMF vs. HDMF:** The acronym **HMMF** in the search results refers to a **Hybrid Multi-Modal Fusion framework**, a computational method for predicting drug side-effect frequencies, and not to a chemical compound [1]. Another result defines HMMF as a "Host-Microbe Metabolomics Facility" [2]. The key flavor compound you are likely inquiring about is consistently referred to in the scientific literature as **4-Hydroxy-2,5-dimethyl-3(2H)-furanone**, abbreviated as **HDMF** or known by its trade name **Furaneol** [3] [4] [5].
- **Unverified Intermediate:** The specific structure "4-hydroxy-5-methyl-2-methylene-3(2H)-furanone" was not identified as a known intermediate of HDMF in any of the sources consulted. The established intermediates in HDMF biosynthesis are phosphorylated compounds.

The table below summarizes the fundamental properties of HDMF (**Furaneol**):

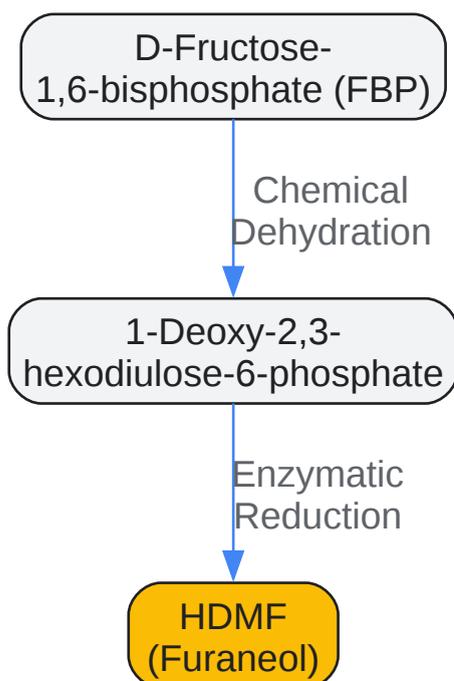
Property	Description
IUPAC Name	4-Hydroxy-2,5-dimethyl-3-furanone [5]
Common Abbreviations	HDMF, Furaneol, Strawberry furanone, Pineapple ketone [3] [5]

Property	Description
Molecular Formula	C ₆ H ₈ O ₃ [5]
Molecular Weight	128.127 g·mol ⁻¹ [5]
Melting Point	73 to 77 °C [5]
Odor Profile	Caramel-like at high concentrations; sweet strawberry aroma when dilute [5]
Natural Occurrence	Strawberry, pineapple, buckwheat, tomato, and other fruits [3] [4] [5]

Biosynthesis and Key Intermediates

HDMF can be formed both biotically (enzymatically in plants and yeast) and abiotically (via the Maillard reaction during food heating) [3] [4]. Research in strawberries and the yeast *Zygosaccharomyces rouxii* has identified a primary biosynthetic pathway.

The following diagram illustrates the established biosynthetic pathway of HDMF from D-fructose-1,6-bisphosphate, based on studies in *Zygosaccharomyces rouxii* and strawberry fruit [6].



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Biosynthetic pathway of HDMF from D-fructose-1,6-bisphosphate.

- **Key Precursor: D-fructose-1,6-bisphosphate (FBP)** is a highly effective precursor for HDMF in both strawberry fruit and yeast [6].
- **Critical Intermediate:** The often-postulated but elusive intermediate **1-deoxy-2,3-hexodiulose-6-phosphate** was chemically identified in the culture medium of *Z. rouxii* using a trapping reagent, confirming its role in the pathway [6].
- **Enzymatic Step:** The final step requires enzymatic reduction, as HDMF is only produced in the presence of yeast cells or their protein extracts (both periplasmic and cytosolic), indicating the involvement of specific oxidoreductases [6].

Experimental Protocol for In Vitro HDMF Formation

The following methodology is adapted from studies on HDMF formation using protein extracts from *Zygosaccharomyces rouxii* [6].

- **Protein Extract Preparation:**
 - Culture *Z. rouxii* cells under standard conditions.
 - Harvest cells and prepare **periplasmic and cytosolic protein extracts** using appropriate cell disruption and fractionation techniques.
 - Determine protein concentration of the extracts.
- **Incubation Reaction:**
 - **Reaction Mixture:** Combine the protein extract with a solution of **D-fructose-1,6-bisphosphate (e.g., 10-50 mM)** in a suitable buffer (e.g., phosphate buffer, pH 4-5, to mimic natural conditions).
 - **Optional Cofactor:** Include **NAD(P)H (e.g., 1-2 mM)** in the reaction to serve as a reducing cofactor for the enzymatic step.
 - **Controls:** Set up control reactions with heat-inactivated protein extract or without the substrate to confirm the enzymatic nature of the formation.
- **Analysis and Quantification:**
 - **Incubation:** Allow the reaction to proceed at **30°C** for a defined period (e.g., several hours).
 - **Detection:** Analyze the reaction mixture for HDMF using **High-Pressure Liquid Chromatography (HPLC)** with diode array detection, monitoring at **285 nm** [6].

- **Quantification:** Quantify HDMF yields by comparing with a standard curve of commercial HDMF.
- **Advanced Detection:** For identifying intermediates like α -dicarbonyls, use **HPLC-tandem Mass Spectrometry (HPLC-MS/MS)** with electrospray ionization (ESI) in positive ion mode [6].

Physiological Activity and Toxicological Profile

HDMF and related furanones exhibit a range of biological activities, which is of particular interest for drug development professionals. The following table summarizes key findings from toxicological and physiological studies.

Activity Type	Experimental Model	Key Findings	Citations
Genetic Toxicity	<i>In vitro</i> (DNA studies) & <i>In vivo</i> (mice)	Demonstrated DNA-breaking activity; induced micronucleated reticulocytes in mice, suggesting potential for genetic damage.	[3] [4]
Pro-oxidant Activity	<i>In vitro</i> chemical systems	In the presence of transition metals (e.g., Cu^{2+}), can generate reactive oxygen species (superoxide, hydroxyl radicals).	[3] [4]
Antioxidant Activity	Spontaneous cataract rat model	Showed protective activity against superoxide radicals in lens tissue, inhibiting cataract formation.	[3] [4]
Metabolism & Absorption	Humans, mice, Caco-2 cell monolayers	In humans, HDMF is primarily absorbed and excreted as glucuronide. Transport in intestinal models suggests passive, paracellular diffusion.	[3] [4]
Antimicrobial Activity	<i>Candida albicans</i>	Exhibited broad-spectrum, energy-dependent antimicrobial activity, arresting the cell cycle at S and G2/M phases.	[3]

Research Implications and Future Directions

The dual pro- and antioxidant nature of HDMF indicates that its biological effects are highly context-dependent, influenced by factors like oxygen species availability and concentration [3] [4]. The confirmed biosynthetic pathway and the identification of 1-deoxy-2,3-hexodiulose-6-phosphate as a key intermediate open avenues for the **biotechnological production** of HDMF using enzymatic or microbial systems, which could be more efficient than chemical synthesis or extraction from natural sources [6].

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